

# Personal protective equipment for handling 1- Phenylbutan-2-ol

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## Compound of Interest

Compound Name: **1-Phenylbutan-2-ol**

Cat. No.: **B045080**

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## Essential Safety and Handling Guide for 1- Phenylbutan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Phenylbutan-2-ol**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedures and data are designed to offer clear, step-by-step guidance for operational use and waste management.

## Hazard Identification and Safety Data

**1-Phenylbutan-2-ol** is a chemical that requires careful handling due to its potential health hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as a substance that can cause skin irritation, serious eye irritation, and respiratory irritation.<sup>[1][2]</sup> Therefore, adherence to strict safety protocols is mandatory.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	150.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[4]</a>
Boiling Point	124-127 °C @ 25 mm Hg	<a href="#">[4]</a>
Density	0.989 g/mL at 25 °C	<a href="#">[4]</a>
Flash Point	100 °C (212 °F)	<a href="#">[4]</a>
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[2]</a>
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	<a href="#">[1]</a> <a href="#">[2]</a>

Note: Occupational Exposure Limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have not been established for **1-Phenylbutan-2-ol**. In the absence of specific OELs, it is prudent to handle the substance with high caution in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to mitigate the risks associated with handling **1-Phenylbutan-2-ol**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 or EN 166 standards.
Face Protection	Face Shield	To be worn in addition to safety goggles when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene gloves are recommended. Due to the lack of specific breakthrough time data for 1-Phenylbutan-2-ol, it is advised to double-glove and change gloves immediately upon any sign of contamination or degradation. For similar aromatic alcohols, breakthrough times can vary significantly based on glove material and thickness.
Body Protection	Laboratory Coat	A flame-resistant lab coat worn over personal clothing.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator with an organic vapor cartridge if working outside of a fume hood or if ventilation is inadequate.

## Operational Plan: Safe Handling Protocol

### 1. Preparation and Engineering Controls:

- Ventilation: Always handle **1-Phenylbutan-2-ol** in a properly functioning chemical fume hood.

- **Eyewash and Safety Shower:** Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.
- **Spill Kit:** Have a spill kit rated for flammable liquids readily available. The kit should contain absorbent materials, such as vermiculite or sand.

## 2. Handling Procedure:

- **Donning PPE:** Before handling the chemical, put on all required personal protective equipment as detailed in the table above.
- **Transferring the Chemical:** Use appropriate laboratory glassware and equipment. When transferring, do so slowly to avoid splashing.
- **Heating:** If heating is required, use a controlled heating source such as a heating mantle or a water bath. Avoid open flames.
- **After Handling:** Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

## 3. Storage:

- Store **1-Phenylbutan-2-ol** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Store in a flammable liquids storage cabinet.

# Disposal Plan

## 1. Waste Segregation and Collection:

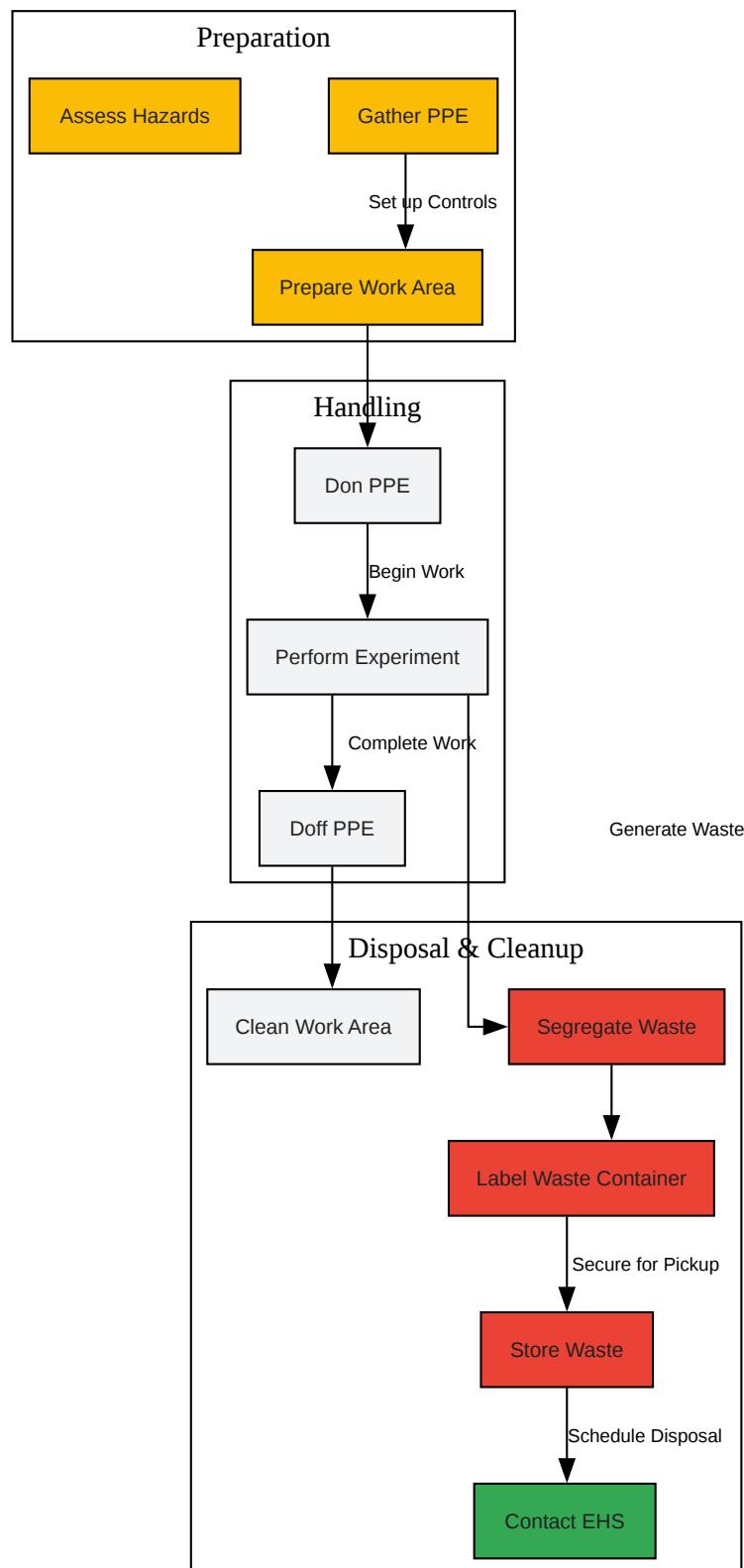
- **Waste Container:** Collect all waste containing **1-Phenylbutan-2-ol** in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with flammable organic liquids.

- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**1-Phenylbutan-2-ol**," and the associated hazard symbols (flammable, irritant).
- Segregation: Do not mix **1-Phenylbutan-2-ol** waste with other waste streams, particularly incompatible chemicals like strong acids or bases.

## 2. Laboratory-Scale Disposal Procedure:

- Small Spills: For small spills, absorb the liquid with an inert material (e.g., sand, vermiculite). Place the contaminated absorbent material in the designated hazardous waste container.
- Empty Containers: "Empty" containers of **1-Phenylbutan-2-ol** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as hazardous waste.
- Waste Pickup: Arrange for the disposal of the hazardous waste container through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **1-Phenylbutan-2-ol** down the drain.

## Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **1-Phenylbutan-2-ol**.

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